

Technical Support Center: Troubleshooting Low Degradation Efficiency with PROTACs

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Compound of Interest

Compound Name: *E3 ligase Ligand-Linker Conjugate*
46
Cat. No.: *B12368580*

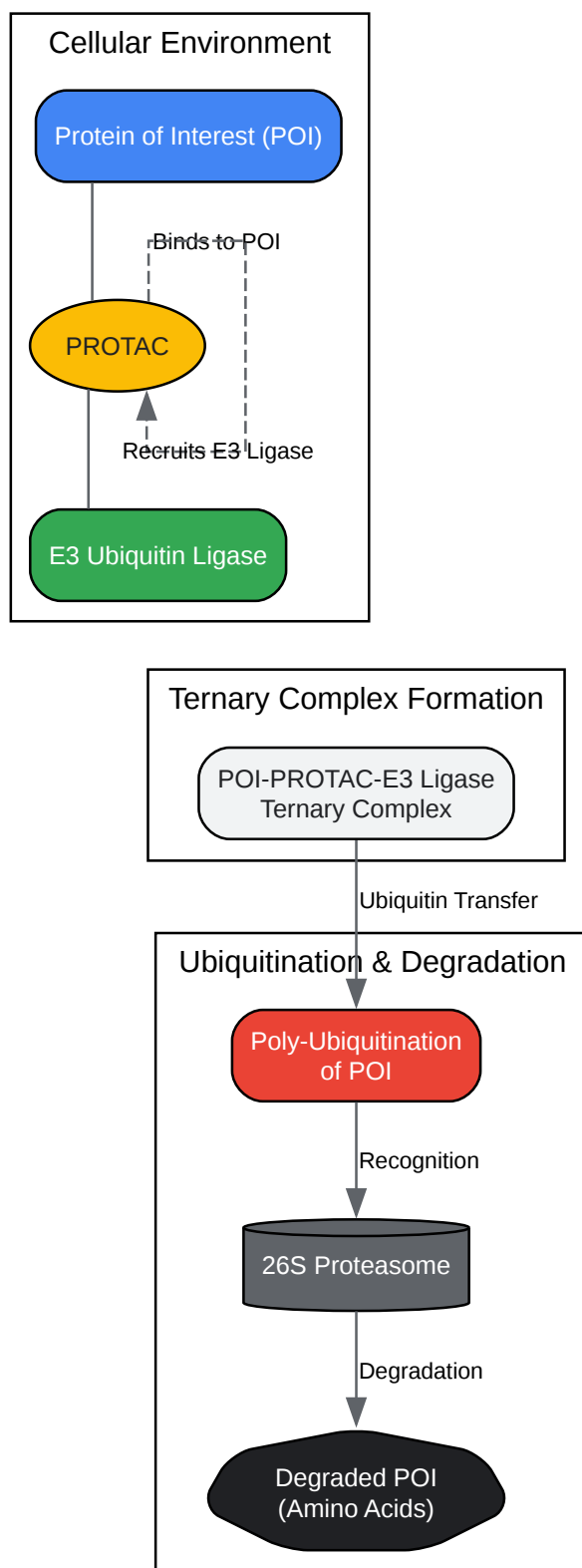
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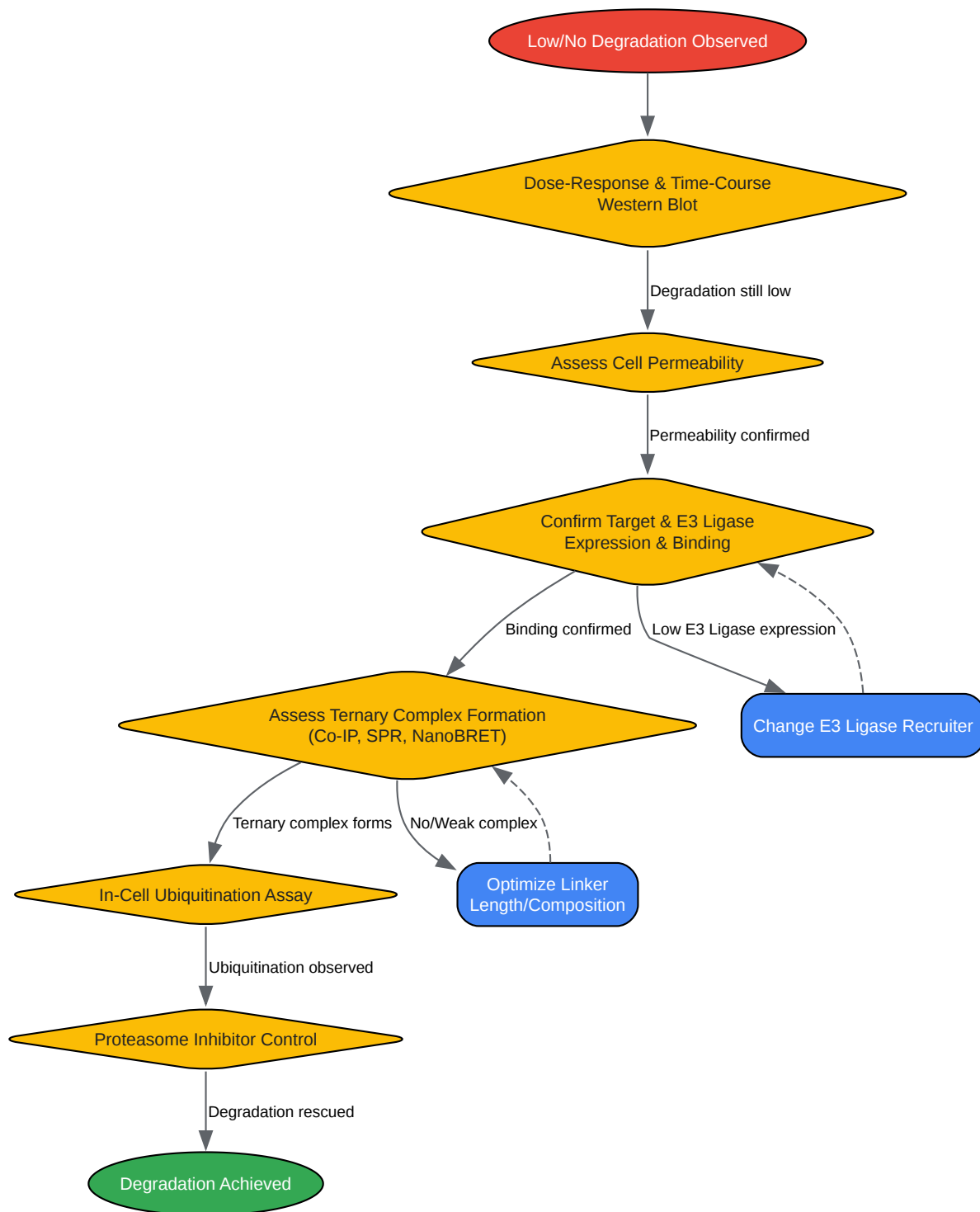
Welcome to the technical support center for researchers, scientists, and drug development professionals working with Proteolysis-Targeting Chimeras (PROTACs). This guide provides comprehensive troubleshooting advice and detailed protocols to address common challenges, particularly low degradation efficiency, encountered during your experiments.

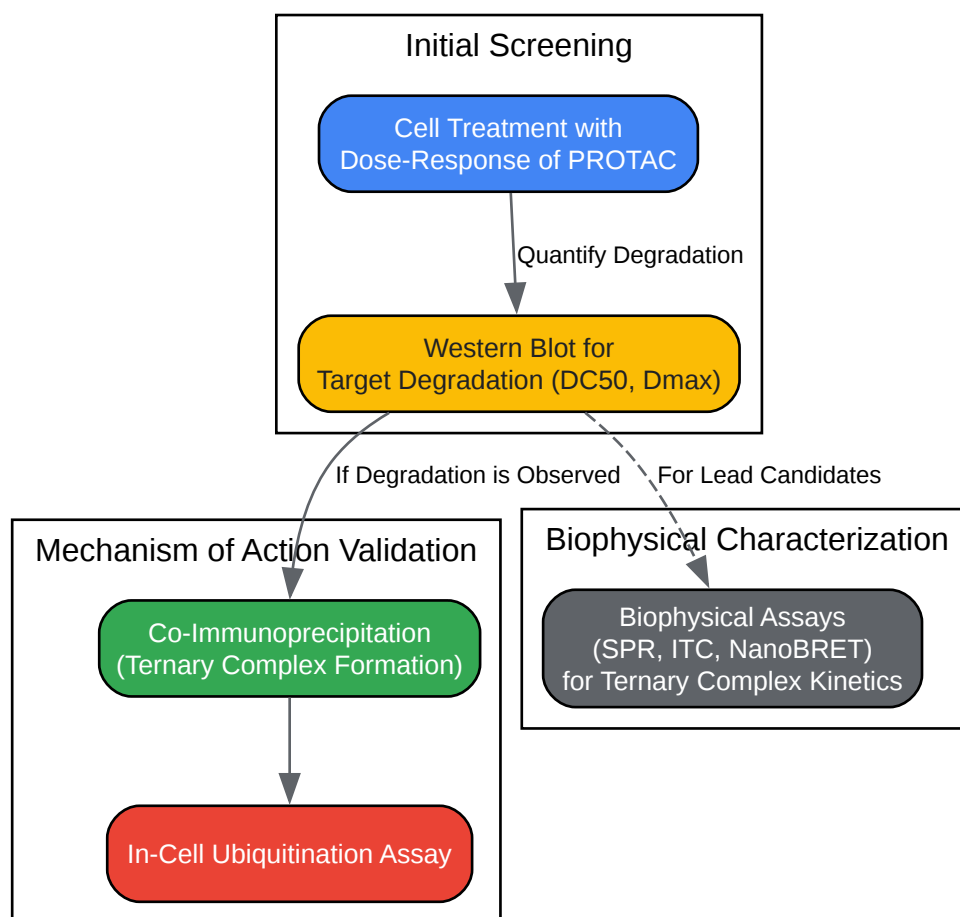
Frequently Asked Questions (FAQs)

Q1: What is the fundamental mechanism of action for a PROTAC?

A PROTAC (Proteolysis-Targeting Chimera) is a heterobifunctional molecule designed to eliminate specific unwanted proteins from cells.^[1] It consists of two active domains connected by a linker: one binds to the target protein of interest (POI), and the other recruits an E3 ubiquitin ligase.^{[1][2]} This proximity induces the E3 ligase to polyubiquitinate the target protein, marking it for degradation by the cell's 26S proteasome.^{[1][2]} Unlike traditional inhibitors that only block a protein's function, PROTACs lead to the physical removal of the target protein.^{[1][3]}







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References

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